

An In-depth Technical Guide to the Physical Properties of 1,1-Dimethoxyethene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1,1-Dimethoxyethene

Cat. No.: B1580634

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **1,1-dimethoxyethene** (CAS No. 922-69-0), also known as ketene dimethyl acetal. This document summarizes the available data on its boiling point and density, outlines the standard experimental protocols for their determination, and presents a logical workflow for these experimental procedures.

Physical Properties of 1,1-Dimethoxyethene

1,1-Dimethoxyethene is a colorless liquid utilized in organic synthesis. An analysis of available chemical data reveals a notable discrepancy in the reported values for its boiling point and, to a lesser extent, its density. For a technical audience engaged in research and development, it is crucial to acknowledge these variations. The following table summarizes the reported physical properties from various chemical suppliers and databases.

Physical Property	Reported Value	Conditions
Boiling Point	46.9 °C	at 760 mmHg
89 °C	Not specified	
Density	0.862 g/cm ³	Not specified
0.93 g/mL	at 20 °C	

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of a substance like **1,1-dimethoxyethene** is fundamental for its application in scientific research and drug development. Below are detailed methodologies for the experimental determination of boiling point and density.

1. Determination of Boiling Point (Micro-Capillary Method)

This method is suitable for small quantities of liquid and is a standard procedure for determining the boiling point of a pure substance.

- Apparatus:
 - Thiele tube or similar heating apparatus (e.g., Mel-Temp)
 - Thermometer (-10 to 110 °C range)
 - Small test tube (fusion tube)
 - Capillary tube (sealed at one end)
 - Heat source (Bunsen burner or heating mantle)
 - Stand and clamps
- Procedure:
 - A small amount of **1,1-dimethoxyethene** (a few milliliters) is placed into the fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the liquid.
 - The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or a suitable heating block.

- The apparatus is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and is displaced by the vapor of the liquid.
- Heating is continued until a continuous and rapid stream of bubbles is observed. At this point, the vapor pressure of the liquid equals the external atmospheric pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube. This temperature should be recorded.

2. Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined by measuring the mass of a known volume using a pycnometer or a graduated cylinder and a balance.

- Apparatus:
 - Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) or a graduated cylinder
 - Analytical balance
 - Thermometer
 - Water bath (for temperature control)
- Procedure:
 - A clean and dry pycnometer is weighed accurately on an analytical balance. This mass is recorded (m_1).
 - The pycnometer is filled with distilled water of a known temperature and weighed again (m_2).

- The pycnometer is emptied, dried thoroughly, and then filled with **1,1-dimethoxyethene** at the same temperature.
- The pycnometer filled with **1,1-dimethoxyethene** is weighed (m_3).
- The density of **1,1-dimethoxyethene** is calculated using the following formula: Density of **1,1-dimethoxyethene** = $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **1,1-dimethoxyethene**.

Experimental Workflow for Physical Property Determination

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1,1-Dimethoxyethene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580634#physical-properties-of-1-1-dimethoxyethene-boiling-point-density\]](https://www.benchchem.com/product/b1580634#physical-properties-of-1-1-dimethoxyethene-boiling-point-density)

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